

storage conditions for 2-Amino-2,3dimethylbutyramide

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Compound of Interest

Compound Name: 2-Amino-2,3-dimethylbutyramide

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An In-depth Technical Guide to the Storage and Stability of 2-Amino-2,3-dimethylbutyramide

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Amino-2,3-dimethylbutyramide is a key intermediate in the synthesis of pharmaceuticals and agrochemicals, most notably imidazolinone herbicides.[1] Ensuring the stability and purity of this compound is critical for its effective use in research and manufacturing. This guide provides a comprehensive overview of the recommended storage conditions, potential degradation pathways, and standardized protocols for stability testing of **2-Amino-2,3-dimethylbutyramide**. While specific quantitative stability data for this compound is limited in publicly available literature, this document outlines best practices based on its chemical properties and international regulatory guidelines.

Physicochemical Properties

Understanding the fundamental properties of **2-Amino-2,3-dimethylbutyramide** is essential for its proper handling and storage.



Property	Value	Reference	
CAS Number	40963-14-2 [2]		
Molecular Formula	C ₆ H ₁₄ N ₂ O	[2]	
Molecular Weight	130.19 g/mol [2]		
Appearance	White to off-white crystalline solid or powder.		
Melting Point	73-80°C		
Solubility	Soluble in water.		
Hygroscopicity	Exhibits mild hygroscopic behavior and may absorb moisture from the air.		

Recommended Storage Conditions

To maintain the integrity of **2-Amino-2,3-dimethylbutyramide**, the following storage conditions are recommended based on information from various chemical suppliers and safety data sheets.



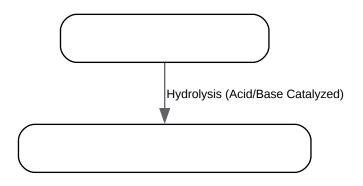
Parameter	Recommendation	Rationale
Temperature	Store in a cool, dry place. Room temperature is generally acceptable, though some suppliers recommend refrigeration (2-8°C or +4°C) for long-term storage.	Prevents thermal degradation.
Atmosphere	Store under an inert atmosphere.	Minimizes oxidation and reaction with atmospheric components.
Container	Keep in a tightly closed container.	Protects from moisture absorption due to its mild hygroscopicity and prevents contamination.
Light	Keep in a dark place.	Protects from potential photolytic degradation.
Incompatibilities	Store away from strong acids and oxidizing agents.	Avoids chemical reactions that could lead to decomposition.

Potential Degradation Pathways

Given its chemical structure as an amino acid amide, **2-Amino-2,3-dimethylbutyramide** is susceptible to degradation through several pathways, primarily hydrolysis. Forced degradation studies, as recommended by ICH guidelines, can be used to identify these degradation products.[3]

A primary degradation pathway is the hydrolysis of the amide bond, which can be catalyzed by acidic or basic conditions, yielding the corresponding carboxylic acid, 2-amino-2,3-dimethylbutanoic acid, and ammonia.





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Caption: Potential hydrolytic degradation of **2-Amino-2,3-dimethylbutyramide**.

Experimental Protocol for Stability Testing

The following protocol is a representative model for assessing the stability of **2-Amino-2,3-dimethylbutyramide**, based on the principles outlined in the ICH Q1A(R2) guideline for new drug substances.[4]

Objective

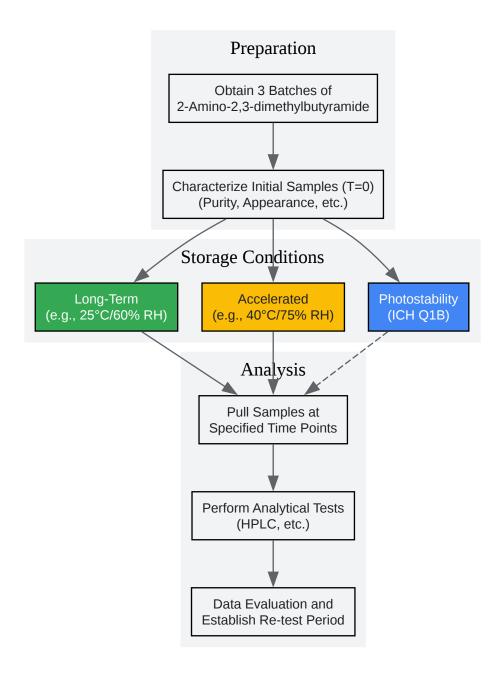
To evaluate the stability of **2-Amino-2,3-dimethylbutyramide** under various environmental conditions (temperature, humidity, and light) to establish a re-test period and recommend storage conditions.

Materials

- **2-Amino-2,3-dimethylbutyramide** (at least three primary batches)
- Stability chambers with controlled temperature and humidity
- Photostability chamber
- Appropriately sealed and inert containers (e.g., amber glass vials with inert caps)
- Validated stability-indicating analytical method (e.g., HPLC) for purity and degradation product determination

Experimental Workflow





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Caption: Workflow for stability testing of **2-Amino-2,3-dimethylbutyramide**.

Storage Conditions and Testing Frequency

The following table summarizes the storage conditions and testing frequencies as per ICH Q1A(R2) guidelines.[4][5]



Study Type	Storage Condition	Minimum Duration	Testing Frequency
Long-Term	25°C ± 2°C / 60% RH ± 5% RH	12 months	0, 3, 6, 9, 12 months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months	0, 3, 6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months	0, 3, 6 months

Intermediate studies are performed if significant changes are observed in accelerated studies.

Forced Degradation Studies

To understand potential degradation products and validate the stability-indicating nature of the analytical method, forced degradation studies should be performed.[3][6]

Stress Condition	Representative Protocol	
Acid Hydrolysis	Reflux the compound in 0.1 N HCl.	
Base Hydrolysis	Reflux the compound in 0.1 N NaOH.	
Oxidation	Treat the compound with a solution of 3% H ₂ O ₂ .	
Thermal Degradation	Expose the solid compound to elevated temperatures (e.g., 60-80°C).	
Photostability	Expose the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B).	

Data Presentation and Evaluation

Results from the stability studies should be summarized in tables to track changes in purity, appearance, and the formation of any degradation products over time. A significant change is



typically defined as a failure to meet the established specification. The data from long-term studies will be used to establish the re-test period for the compound.

Conclusion

While specific, publicly available stability data for **2-Amino-2,3-dimethylbutyramide** is scarce, its chemical nature as a mildly hygroscopic amino acid amide provides a basis for sound storage and handling practices. For critical applications in research and drug development, it is imperative to store this compound in a cool, dry, dark place, in a tightly sealed container under an inert atmosphere. Furthermore, conducting stability studies based on established guidelines, such as those from ICH, is essential to ensure its quality and define an appropriate re-test period for specific batches.

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